

# A Comparative Analysis of the Sensitivity of HMX Polymorphs

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## Compound of Interest

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For researchers, scientists, and drug development professionals, understanding the sensitivity of different polymorphs of the high explosive HMX (**Octogen**) is critical for ensuring safety and performance. This guide provides an objective comparison of the four main polymorphs—alpha ( $\alpha$ ), beta ( $\beta$ ), gamma ( $\gamma$ ), and delta ( $\delta$ )—with a focus on their sensitivity to impact, friction, and shock, supported by experimental data.

HMX, or octahydro-1,3,5,7-tetranitro-1,3,5,7-tetrazocine, is a powerful high explosive that exists in multiple crystalline forms, known as polymorphs.<sup>[1]</sup> These polymorphs, while chemically identical, exhibit different physical properties, including varying degrees of sensitivity to external stimuli. The  $\beta$ -polymorph is generally considered the most stable and least sensitive, making it the most commonly used form in applications.<sup>[2]</sup> Conversely, the  $\delta$ -polymorph is among the most sensitive.<sup>[2]</sup> The  $\alpha$  and  $\delta$  polymorphs have been shown to exhibit similar sensitivities.<sup>[1]</sup>

The sensitivity of HMX polymorphs is a complex phenomenon influenced by factors such as crystal structure, molecular conformation, crystal defects, and density.<sup>[2]</sup> For instance, the  $\beta$  polymorph has a different molecular ring conformation (boat form) compared to the other polymorphs which have a chair form.<sup>[1]</sup>

## Quantitative Comparison of HMX Polymorph Sensitivity

The following table summarizes the relative impact and friction sensitivity of the  $\alpha$ ,  $\beta$ , and  $\delta$  polymorphs of HMX based on experimental data. The  $\gamma$  polymorph is less commonly studied in

this context.

Polymorph	Relative Impact Sensitivity (Compared to $\beta$ -HMX)	Relative Friction Sensitivity (Compared to $\beta$ -HMX)	Key Remarks
$\alpha$ -HMX	~20% more sensitive[1]	Somewhat more sensitive[1]	Sensitivity is similar to $\delta$ -HMX.[1]
$\beta$ -HMX	Baseline (least sensitive)[2]	Baseline	Most stable polymorph.
$\delta$ -HMX	~20% more sensitive[1]	Somewhat more sensitive[1]	Sensitivity is similar to $\alpha$ -HMX.[1] The transition from $\beta$ to $\delta$ phase, especially in large crystals, significantly increases impact sensitivity.[3][4]

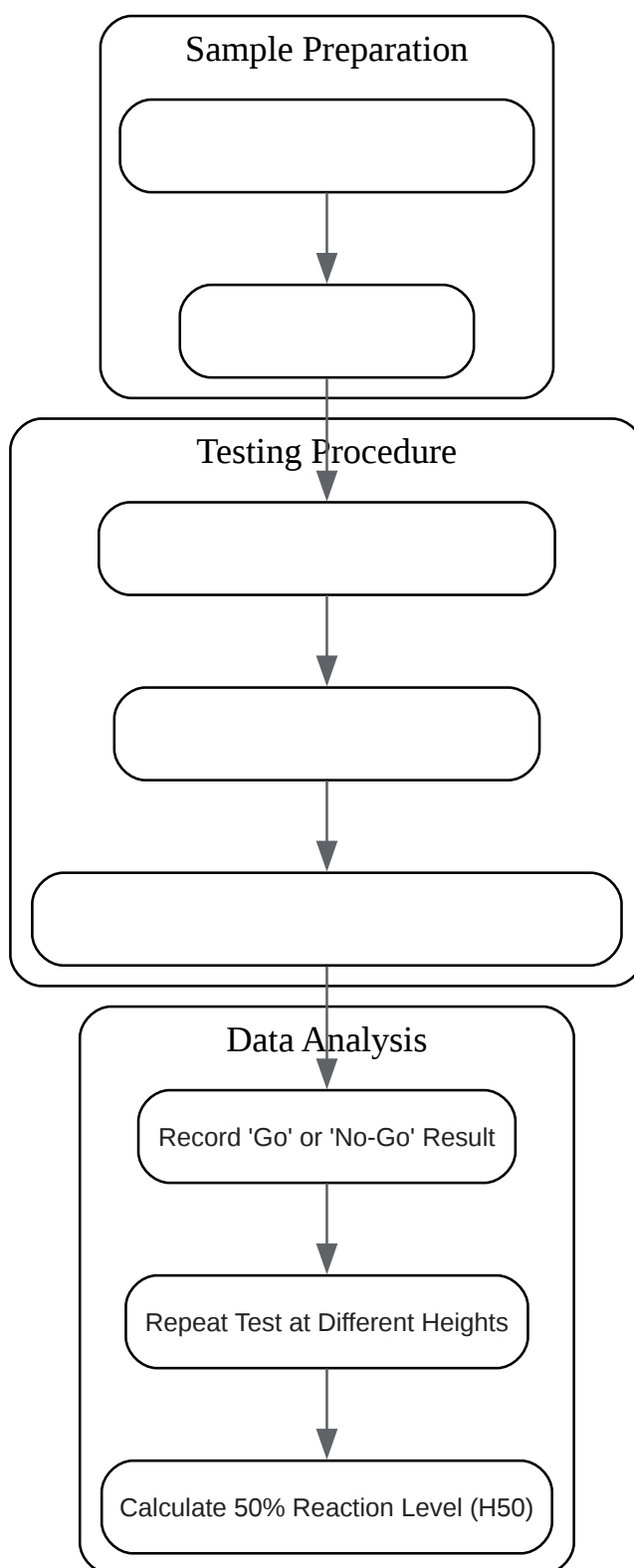
## Experimental Protocols

The determination of the sensitivity of HMX polymorphs relies on standardized experimental tests. Below are outlines of the methodologies commonly employed.

### Impact Sensitivity Testing

A prevalent method for determining impact sensitivity is the use of a drop weight impact machine, such as the LANL Type-12 Impact Machine.[1]

Experimental Workflow for Impact Sensitivity Testing:



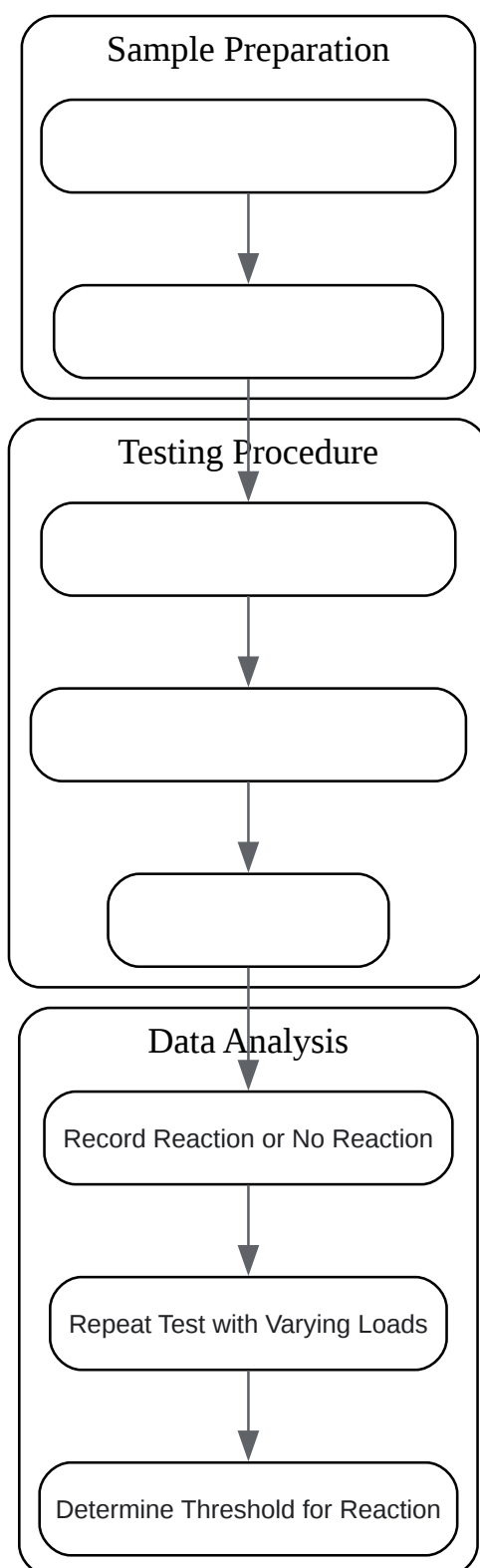
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*Workflow for Drop Weight Impact Sensitivity Testing.*

## Friction Sensitivity Testing

Friction sensitivity is often evaluated using an apparatus like the LANL BAM Friction apparatus.  
[\[1\]](#)

Experimental Workflow for Friction Sensitivity Testing:

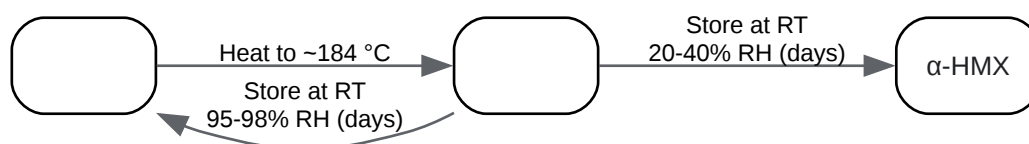


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*Workflow for BAM Friction Sensitivity Testing.*

## HMX Polymorph Phase Transitions

The sensitivity of HMX is closely linked to its polymorphic phase. The transitions between these phases are influenced by environmental conditions such as temperature and humidity.



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### *Phase Transitions of HMX Polymorphs.*

The transition from the more stable  $\beta$ -polymorph to the  $\delta$ -polymorph upon heating is a key factor in the increased sensitivity of HMX at elevated temperatures.[4][5] This phase transition can lead to the formation of micro-cracks and voids within the explosive crystals, which can act as "hot spots" and increase the likelihood of initiation.[6][7] Interestingly, for large HMX crystals, the increase in impact sensitivity is significant during the  $\beta$  to  $\delta$  transition, while for smaller crystals, this change is less pronounced.[3][4] This suggests that morphological changes are a dominant factor in the impact sensitivity of HMX.[6]

In conclusion, the  $\beta$ -polymorph of HMX is the least sensitive, while the  $\alpha$  and  $\delta$  polymorphs are significantly more sensitive to impact and friction. The phase transitions between these polymorphs, driven by temperature and humidity, play a crucial role in determining the overall sensitivity of the material. A thorough understanding of these properties is essential for the safe handling and application of HMX in various fields.

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